

Flutriafol chemical structure and properties

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Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1253107*

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An In-depth Technical Guide to **Flutriafol**: Chemical Structure and Properties

Introduction

Flutriafol is a broad-spectrum systemic fungicide belonging to the triazole chemical class.[1][2][3] It is widely utilized in agriculture for the preventative and curative control of a variety of fungal diseases in crops such as cereals, soybeans, and fruits.[4][5][6] Its mode of action involves the inhibition of sterol biosynthesis in fungi, a critical process for maintaining the integrity of their cell membranes.[1][2][4][5][7] This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, mechanism of action, synthesis, and analytical methodologies related to **flutriafol**.

Chemical Identity and Structure

Flutriafol is a chiral compound and exists as a racemic mixture of two enantiomers, (R)- and (S)-**flutriafol**. [8][9][10] The (R)-(-)-**flutriafol** enantiomer has been shown to exhibit higher bioactivity against certain fungi, such as *Fusarium graminearum*, compared to the (S)-(+)-enantiomer.[11]

Table 1: Chemical Identification of **Flutriafol**

Identifier	Value
IUPAC Name	(RS)-2,4'-difluoro- α -(1H-1,2,4-triazol-1-ylmethyl)benzhydryl alcohol[6]
CAS Name	(\pm)- α -(2-fluorophenyl)- α -(4-fluorophenyl)-1H-1,2,4-triazole-1-ethanol[6]
CAS Number	76674-21-0[7][12][13]
Molecular Formula	C ₁₆ H ₁₃ F ₂ N ₃ O[5][7][8][12][13]
Canonical SMILES	C1=CC=C(C(=C1)C(CN2C=NC=N2)(C3=CC=C(C(=C3)F)O)F)[8][12]
InChIKey	JWUCHKBSVLQQCO-UHFFFAOYSA-N[8][12][13]

Physicochemical Properties

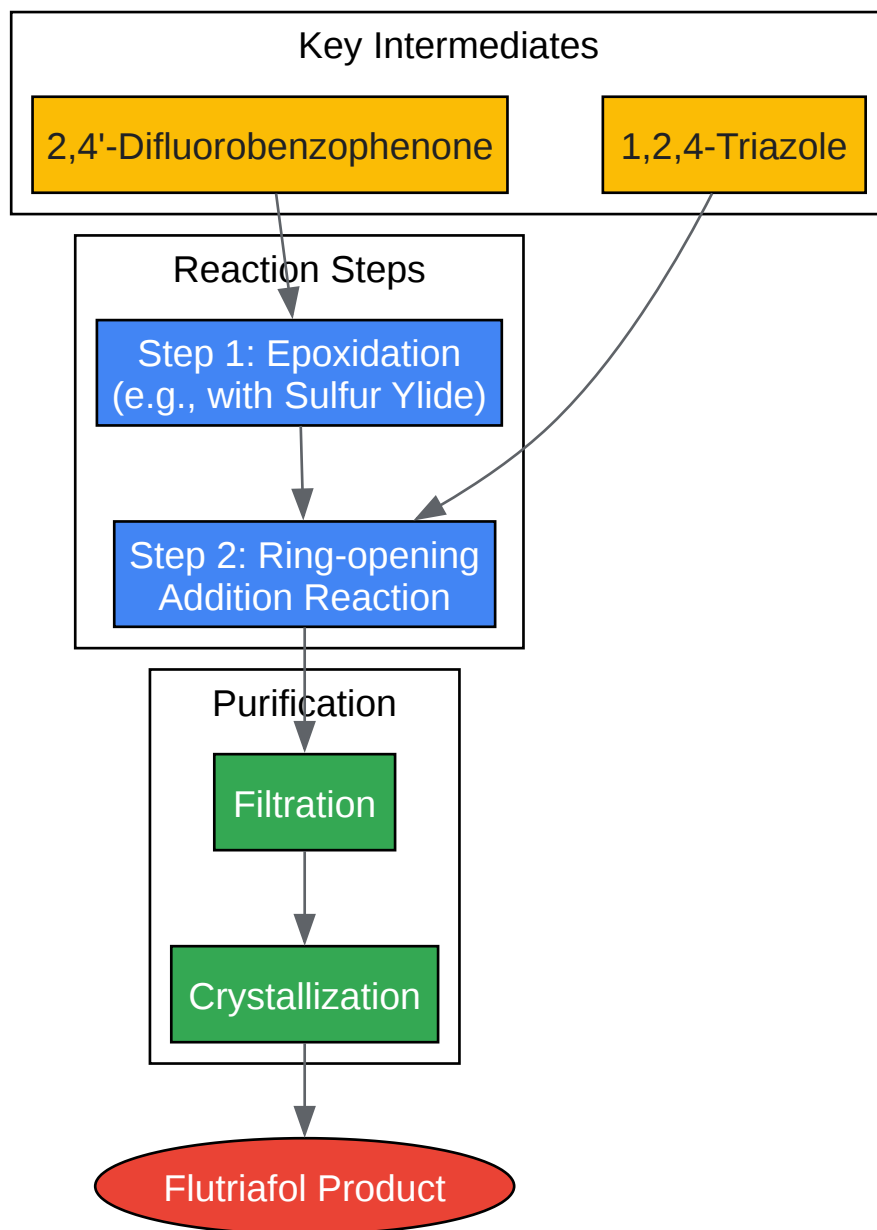
The physical and chemical properties of **flutriafol** dictate its environmental fate and behavior. It is a white solid with moderate solubility in water.[6][8]

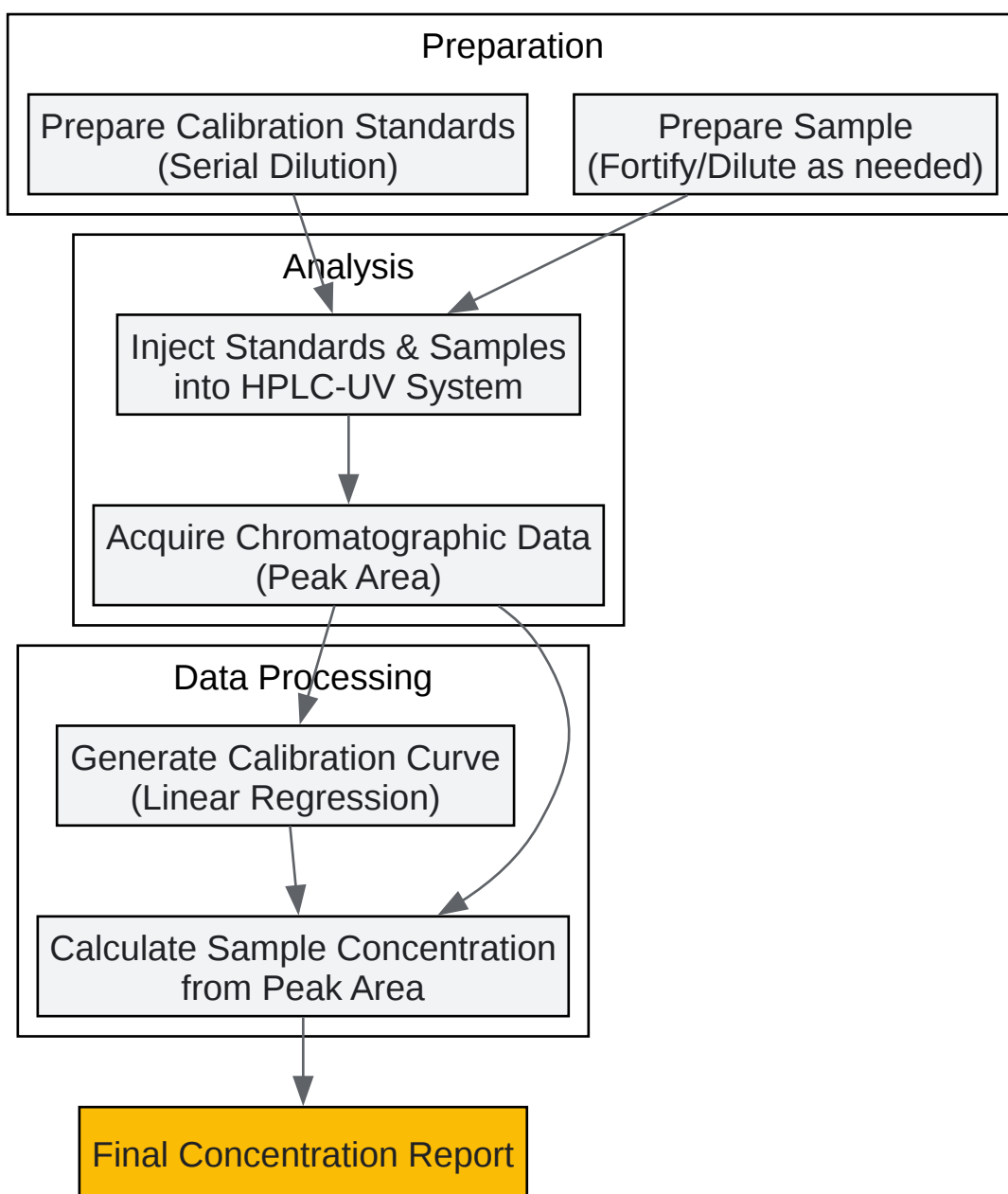
Table 2: Physicochemical Properties of **Flutriafol**

Property	Value	Source
Molecular Weight	301.29 g/mol	[7][12][13]
Appearance	White to yellowish powder / White solid	[6][7]
Melting Point	130 °C / 130.5 °C	[6]
Boiling Point (Predicted)	506.5 \pm 60.0 °C	[14]
Water Solubility	95 mg/L (distilled water, 20 °C)	
Vapor Pressure	7.1 x 10 ⁻⁹ Pa (20 °C)	[15]
Partition Coefficient (Log P)	2.32 \pm 0.004 (20 °C)	[6]

Mechanism of Action

Flutriafol is classified as a demethylation inhibitor (DMI) fungicide (FRAC Code 3).^{[4][5]} Its primary mode of action is the inhibition of the C14-demethylase enzyme, a fungal cytochrome P450 enzyme essential for the biosynthesis of ergosterol.^{[4][5][16][17]} Ergosterol is a vital component of the fungal cell membrane, responsible for maintaining its structure and function.^{[2][4]} By disrupting ergosterol production, **flutriafol** compromises the integrity of the fungal cell wall, leading to the inhibition of fungal growth and development.^{[1][2][5]}





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